

safety, handling, and MSDS for 2-Chloro-3-methylisonicotinaldehyde

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Compound of Interest

Compound Name:	2-Chloro-3-methylisonicotinaldehyde
Cat. No.:	B3029804

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-3-methylisonicotinaldehyde**

This guide provides comprehensive safety, handling, and emergency protocol information for **2-Chloro-3-methylisonicotinaldehyde**, tailored for researchers, scientists, and professionals in drug development. The information herein is synthesized from available safety data sheets, chemical supplier information, and established laboratory safety standards to ensure technical accuracy and practical utility.

Compound Identification and Physicochemical Properties

2-Chloro-3-methylisonicotinaldehyde is a substituted pyridine derivative used as a building block in organic synthesis. Accurate identification is the first step in ensuring safe handling.

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source
IUPAC Name	2-chloro-3-methylpyridine-4-carbaldehyde	[1]
Synonyms	2-Chloro-3-methylpyridine-4-carboxaldehyde	[1]
CAS Number	790696-96-7	[1]
Molecular Formula	C ₇ H ₆ ClNO	[1]
Molecular Weight	155.58 g/mol	[1]
Appearance	Solid	[2]
Boiling Point	265 °C at 760 mmHg (Predicted)	[1]
Density	1.269 g/cm ³ (Predicted)	[1]

| Flash Point | 114.1 °C (Predicted) | [\[1\]](#) |

Hazard Identification and GHS Classification

Understanding the specific hazards associated with **2-Chloro-3-methylisonicotinaldehyde** is fundamental to implementing appropriate safety measures. The compound is classified under the Globally Harmonized System (GHS) as follows.

Table 2: GHS Hazard Classification | Hazard Class | Category | Hazard Statement | Pictogram | Signal Word | | :--- | :--- | :--- | :--- | :--- | | Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |



| Warning | | Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction |



| Warning | | Serious Eye Irritation | Category 2 | H319: Causes serious eye irritation |



| Warning |

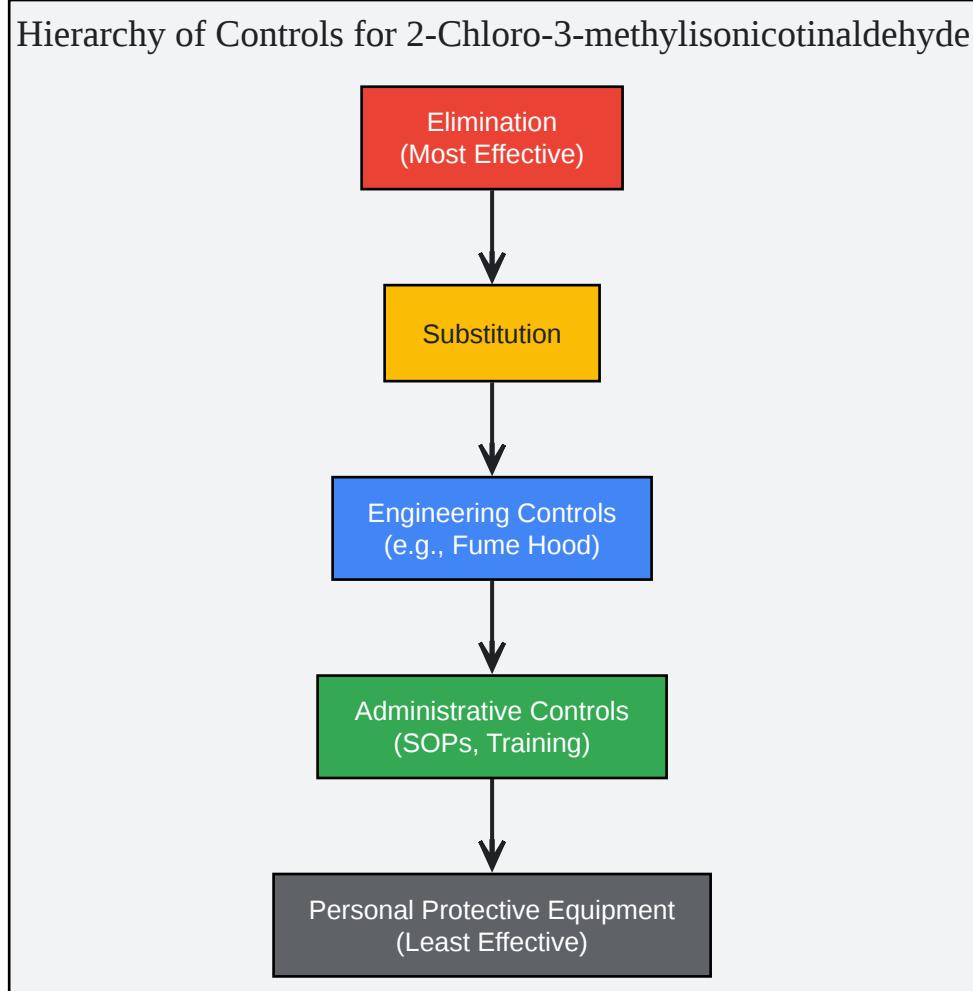
Source:[1]

Expert Interpretation of Hazards:

- H302 (Harmful if swallowed): Ingestion of even small quantities may lead to adverse health effects. This underscores the critical importance of prohibiting eating, drinking, and smoking in laboratory areas and practicing stringent personal hygiene, such as washing hands thoroughly after handling[3].
- H317 (May cause an allergic skin reaction): Initial contact may not show a severe reaction, but repeated exposure can lead to sensitization. Once an individual is sensitized, even minute exposures can trigger a significant allergic response (e.g., rash, itching, inflammation). This necessitates the consistent use of appropriate gloves and protective clothing to prevent skin contact.
- H319 (Causes serious eye irritation): The compound can cause significant, potentially painful, irritation upon contact with the eyes. This hazard makes the use of chemical splash goggles mandatory whenever handling the substance, as standard safety glasses do not provide a sufficient seal against splashes or fine dust[4].

Proactive Risk Mitigation: The Hierarchy of Controls

A robust safety culture prioritizes proactive hazard control over reactive measures. The hierarchy of controls is a systematic approach to mitigating risk, with the most effective measures at the top.



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Caption: The Hierarchy of Controls prioritizes strategies from most to least effective.

- Engineering Controls: The primary method for controlling exposure is to handle **2-Chloro-3-methylisonicotinaldehyde** within a certified chemical fume hood. This isolates the material, protecting the user from inhaling dust or aerosols and containing any potential spills[5].
- Administrative Controls: Develop and strictly follow Standard Operating Procedures (SOPs) for all tasks involving this compound. Ensure all personnel are trained on the specific hazards and handling procedures. Clearly label all containers[3].
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering and administrative controls[4][6].

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specifications & Rationale
Eyes & Face	Chemical safety goggles	Must be worn to prevent eye contact, which can cause serious irritation. Standard safety glasses are insufficient[4][7].
Hands	Chemical-resistant gloves (e.g., Nitrile)	Essential to prevent skin contact and potential allergic sensitization. Gloves must be inspected before use and disposed of properly after handling.
Body	Laboratory coat	Protects against incidental spills and contamination of personal clothing[5].

| Respiratory | NIOSH-approved respirator | Required if working outside of a fume hood or if dust/aerosol generation is unavoidable. The type of respirator should be determined by a formal risk assessment[8][9]. |

Standard Operating Procedures: Handling and Storage

Adherence to methodical protocols is essential for safety and experimental integrity.

Safe Handling Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the work area is clear of clutter. Don all required PPE as specified in Table 3.
- Weighing: As this compound is a solid, conduct all weighing operations within the fume hood or a ventilated balance enclosure to prevent the inhalation of fine particulates. Use a disposable weigh boat.

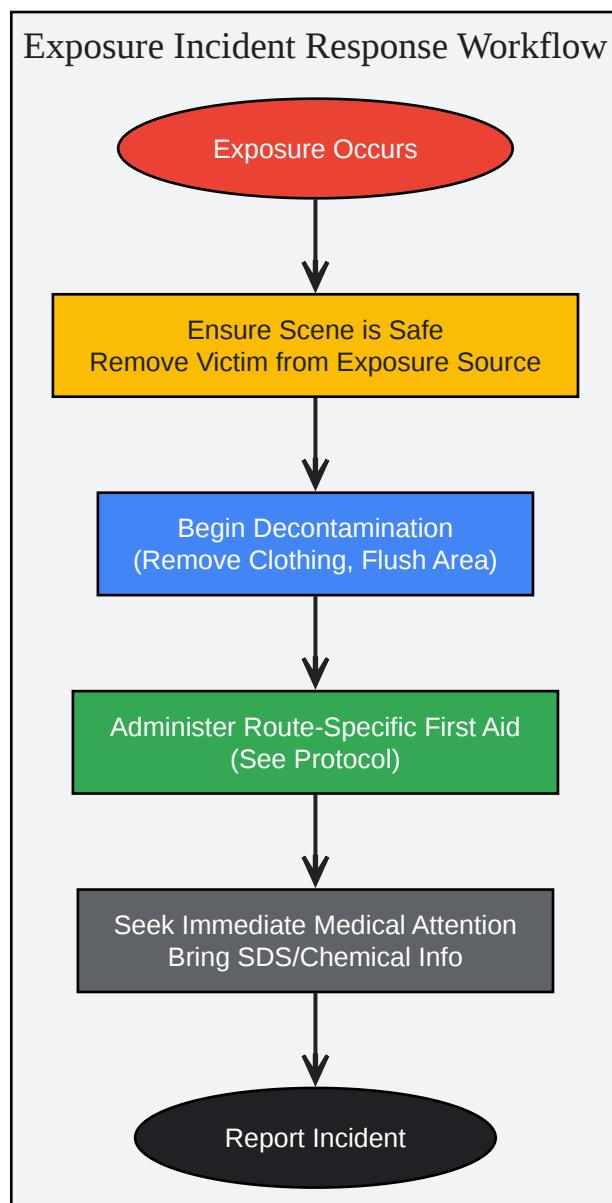
- Transfer & Use: Handle the compound with care, avoiding actions that could generate dust. When not in use, keep containers securely sealed[3].
- Hygiene: After handling, wash hands and forearms thoroughly with soap and water, even if gloves were worn. Do not eat, drink, or smoke in the laboratory[3][10]. Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse[3].

Storage Protocol

- Container: Store in the original, tightly sealed container to prevent contamination and exposure to moisture or air[3].
- Conditions: Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[3][11]. Storage at 2-8°C may be recommended by the supplier; always observe the manufacturer's specific recommendations[3].
- Security: Store in a locked cabinet or a secure area accessible only to authorized personnel[10].

Emergency Response and First Aid Protocols

Immediate and correct action following an exposure is critical to minimizing harm.



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Caption: A streamlined workflow for responding to a chemical exposure incident.

Step-by-Step First Aid Measures

- Inhalation:
 - Immediately move the affected person to fresh air[12].

- If breathing is difficult or has stopped, trained personnel should provide artificial respiration[12].
- Seek immediate medical attention[3].
- Skin Contact:
 - Immediately remove all contaminated clothing and footwear[13].
 - Flush the affected skin and hair with large amounts of running water and soap for at least 15 minutes[12][13].
 - If skin irritation or a rash develops, seek medical advice[3][14].
- Eye Contact:
 - Immediately flush the eyes with copious amounts of gently flowing water for at least 15 minutes, holding the eyelids open to ensure complete irrigation of the eye and lid surfaces[3][13].
 - Remove contact lenses if present and easy to do so. Continue rinsing[3].
 - Seek immediate medical attention, regardless of whether symptoms persist[3][14].
- Ingestion:
 - Do NOT induce vomiting.
 - Rinse the mouth thoroughly with water[10].
 - Immediately give a glass of water to drink[3].
 - Call a poison control center or seek immediate medical attention[15].

Accidental Release and Spill Management

A prepared response to a spill can prevent a minor incident from becoming a major hazard.

- Minor Spills (Solid):

- Evacuate non-essential personnel from the immediate area.
- Wearing full PPE (including respiratory protection), carefully sweep or scoop up the spilled material. Use dry clean-up procedures and avoid generating dust[3].
- Place the material into a clean, dry, sealable, and appropriately labeled container for hazardous waste disposal[3].
- Decontaminate the spill area with a suitable cleaning agent.

- Major Spills:
 - Evacuate the area immediately and alert emergency services and facility safety personnel.
 - Control the source of the leak only if it is safe to do so.
 - Prevent the spilled material from entering drains or waterways[3].

Disposal Considerations

Chemical waste must be managed responsibly to protect human health and the environment.

- Waste Classification: **2-Chloro-3-methylisonicotinaldehyde** and any materials contaminated with it (e.g., gloves, weigh boats, paper towels) must be treated as hazardous waste.
- Procedure: Collect waste in designated, sealed, and clearly labeled containers. Do not mix with other waste streams.
- Regulations: Dispose of all waste materials through a licensed hazardous waste disposal company, in strict accordance with all local, state, and federal regulations[10][15].

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